

Application Notes and Protocols for Ylangenyl Acetate in Novel Fragrance Development

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Compound of Interest

Compound Name: Ylangenyl acetate

Cat. No.: B161354

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Introduction to Ylangenyl Acetate

Ylangenyl acetate is a sesquiterpenoid ester that contributes to the characteristic sweet, floral, and slightly fruity aroma of ylang-ylang essential oil, derived from the flowers of the *Cananga odorata* tree. As a fragrance ingredient, it offers a more refined and stable aromatic profile compared to the raw essential oil, making it a valuable component in the development of new fine fragrances, cosmetics, and personal care products. Its molecular structure, $C_{17}H_{26}O_2$, lends it a good tenacity, allowing it to function as a middle note in fragrance compositions, bridging the volatile top notes and the heavy base notes.

These application notes provide a comprehensive overview of the use of **ylangenyl acetate** in fragrance development, including its olfactory profile, proposed signaling pathway, and detailed protocols for its analysis and evaluation.

Physicochemical and Olfactory Properties

A summary of the key physicochemical and olfactory properties of **ylangenyl acetate** is presented below. This data is essential for formulators to understand its behavior in various fragrance matrices.

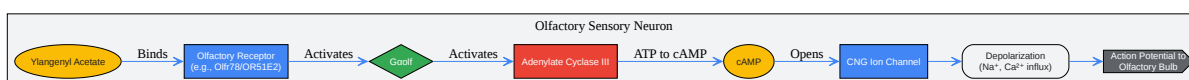
Property	Value	Source
Chemical Name	Ylangenyl acetate	N/A
CAS Number	90039-63-7	N/A
Molecular Formula	C ₁₇ H ₂₆ O ₂	N/A
Molecular Weight	262.39 g/mol	N/A
Appearance	Colorless to pale yellow liquid	N/A
Odor Profile	Sweet, floral (ylang-ylang), slightly fruity, balsamic	N/A
Odor Threshold	Data not available. For comparison, the odor threshold of the structurally related linalyl acetate is approximately 110.9 ng/L in air. [1]	N/A
Boiling Point	Data not available	N/A
Solubility	Soluble in ethanol and other common fragrance solvents.	N/A

Olfactory Signaling Pathway

The perception of **ylangenyl acetate**, like other odorants, is initiated by its interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. While the specific receptor for **ylangenyl acetate** has not been definitively identified, the general pathway for acetate esters involves G-protein coupled receptors. Short-chain fatty acids and their esters are known to activate specific ORs, such as Olfr78 and OR51E2. The proposed signaling cascade is as follows:

- **Binding:** **Ylangenyl acetate** binds to a specific Olfactory Receptor (OR).
- **G-Protein Activation:** This binding activates the associated G-protein (G_{olf}).
- **Adenylate Cyclase Activation:** G_{olf} activates adenylate cyclase III.

- cAMP Production: Adenylate cyclase III catalyzes the conversion of ATP to cyclic AMP (cAMP).
- Ion Channel Opening: cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels.
- Depolarization: The influx of cations (Na^+ and Ca^{2+}) leads to depolarization of the neuron.
- Signal Transmission: If the depolarization reaches the threshold, an action potential is generated and transmitted to the olfactory bulb for further processing.



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Caption: Proposed olfactory signaling pathway for **ylangenyl acetate**.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Ylangenyl Acetate in a Fragrance Formulation

This protocol outlines the analysis of **ylangenyl acetate** in a finished fragrance product to determine its concentration and identify any potential degradation products.

Objective: To quantify **ylangenyl acetate** and assess its purity within a complex fragrance matrix.

Materials:

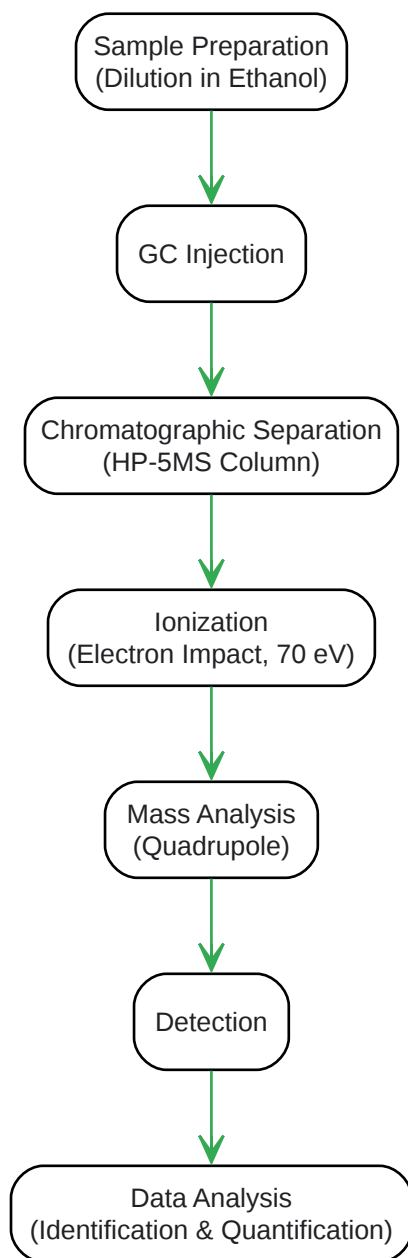
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- HP-5MS capillary column (or equivalent)

- Helium (carrier gas)
- Fragrance sample containing **ylangenyl acetate**
- **Ylangenyl acetate** reference standard
- Ethanol (solvent)
- Autosampler vials

Procedure:

- Sample Preparation:
 - Accurately weigh 100 mg of the fragrance sample into a 10 mL volumetric flask.
 - Dilute to volume with ethanol.
 - Prepare a series of calibration standards of **ylangenyl acetate** in ethanol (e.g., 10, 50, 100, 200, 500 ppm).
- GC-MS Parameters:
 - Injector Temperature: 250°C
 - Injection Mode: Split (split ratio 50:1)
 - Injection Volume: 1 µL
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 5°C/min to 280°C
 - Hold at 280°C for 10 minutes

- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Impact (EI) at 70 eV
- Mass Scan Range: m/z 40-400
- Data Analysis:
 - Identify the **ylangenyl acetate** peak in the sample chromatogram by comparing its retention time and mass spectrum with the reference standard.
 - The mass spectrum of **ylangenyl acetate** is expected to show characteristic fragmentation patterns for sesquiterpene acetates, including the loss of an acetate group (M-60).
 - Quantify the amount of **ylangenyl acetate** in the sample by constructing a calibration curve from the peak areas of the reference standards.



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Caption: Workflow for GC-MS analysis of **ylangenyl acetate**.

Sensory Evaluation of a Fragrance Containing Ylangenyl Acetate

This protocol describes a sensory panel evaluation to assess the olfactory characteristics of a fragrance formulation containing **ylangenyl acetate**.

Objective: To determine the perceived odor profile, intensity, and hedonic quality of a fragrance with **ylangenyl acetate**.

Materials:

- Fragrance formulation containing **ylangenyl acetate**
- Control fragrance (without **ylangenyl acetate**)
- Odor-free smelling strips
- Sensory evaluation booths
- Panel of trained or consumer assessors ($n > 20$)
- Evaluation forms/software

Procedure:

- Panelist Selection and Training:
 - Recruit panelists based on their ability to discriminate and describe odors.
 - For trained panels, provide reference standards for key aroma descriptors (e.g., floral, fruity, sweet, balsamic).
- Sample Preparation and Presentation:
 - Dip smelling strips into the fragrance samples for a standardized time (e.g., 2 seconds).
 - Allow the solvent to evaporate for a set period (e.g., 30 seconds).
 - Present the coded smelling strips to the panelists in a randomized and balanced order.
- Evaluation:
 - Panelists evaluate the samples in individual sensory booths under controlled conditions (temperature, humidity, and lighting).

- Panelists rate the intensity of predefined attributes (e.g., floral, fruity, sweetness) on a labeled magnitude scale (LMS) or a 9-point hedonic scale.
- Panelists also provide an overall liking score and any free-text descriptors.
- Data Analysis:
 - Analyze the quantitative data using appropriate statistical methods (e.g., ANOVA, t-tests) to identify significant differences between the sample and the control.
 - Compile and analyze the qualitative descriptors to build a comprehensive olfactory profile.

Example Sensory Attributes and Scales:

Attribute	Scale
Floral Intensity	0 (Not perceptible) to 9 (Extremely strong)
Fruity Intensity	0 (Not perceptible) to 9 (Extremely strong)
Sweetness	0 (Not at all sweet) to 9 (Extremely sweet)
Overall Liking	1 (Dislike extremely) to 9 (Like extremely)

Stability Testing of Ylangenyl Acetate in a Cosmetic Emulsion

This protocol outlines an accelerated stability test to evaluate the physical and chemical stability of **ylangenyl acetate** in a cosmetic lotion.

Objective: To assess the impact of **ylangenyl acetate** on the stability of a cosmetic emulsion and to monitor its chemical degradation over time under stress conditions.

Materials:

- Cosmetic emulsion base
- **Ylangenyl acetate**

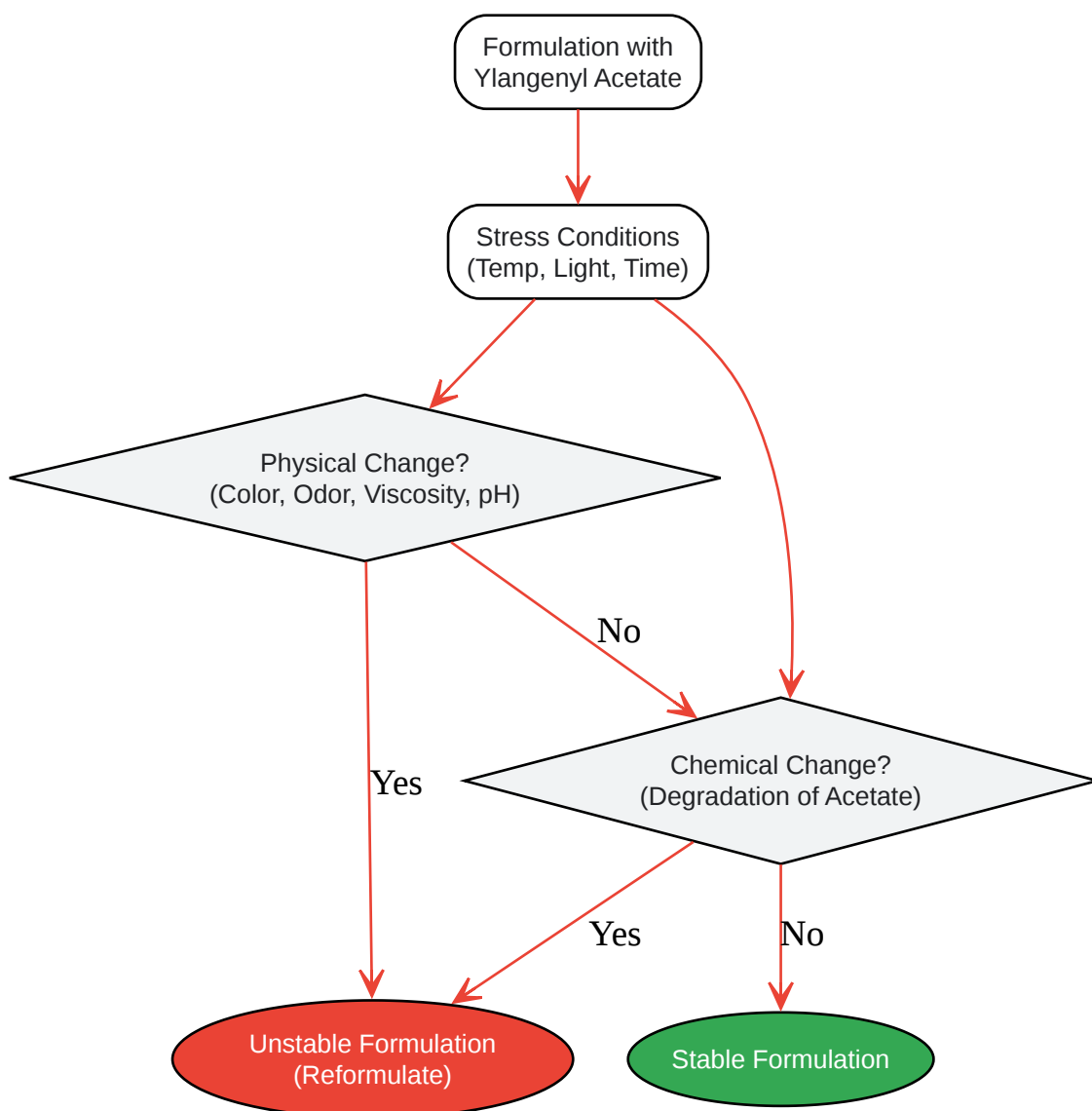
- Finished cosmetic lotion with **ylangenyl acetate** (test sample)
- Finished cosmetic lotion without **ylangenyl acetate** (control sample)
- Temperature- and humidity-controlled stability chambers
- pH meter, viscometer
- GC-MS for chemical analysis

Procedure:

- Sample Preparation:
 - Prepare the test and control lotion samples.
 - Package the samples in their final intended packaging.
- Stability Conditions:
 - Store samples under the following conditions:
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Room Temperature: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Freeze-Thaw Cycling: 3 cycles of 24 hours at -10°C followed by 24 hours at 25°C .
- Evaluation Schedule:
 - Evaluate the samples at initial (time 0), 1, 2, and 3 months for accelerated and room temperature conditions.
 - Evaluate after each freeze-thaw cycle.
- Parameters to Evaluate:
 - Physical Stability:

- Appearance (color, clarity, phase separation)
- Odor
- pH
- Viscosity
- Chemical Stability:
 - Quantify the concentration of **ylangenyl acetate** using the GC-MS protocol described in section 4.1.
- Data Analysis:
 - Compare the physical and chemical parameters of the test sample to the control and to its initial values.
 - Any significant changes in the parameters may indicate an instability issue.

Expected Outcome: **Ylangenyl acetate**, as an ester, may be susceptible to hydrolysis in aqueous formulations, especially at elevated temperatures and non-neutral pH. This would result in a decrease in its concentration and a potential change in the odor profile.



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Caption: Logical workflow for stability assessment.

Conclusion

Ylangenyl acetate is a promising ingredient for the creation of sophisticated and long-lasting floral fragrances. Its unique olfactory profile and good tenacity make it a versatile component for a wide range of applications. The protocols outlined in these application notes provide a framework for the systematic evaluation of **ylangenyl acetate** in new fragrance development, from its initial characterization to its performance in finished products. Further research to determine its specific olfactory receptor interactions and odor threshold will provide even greater insights for its optimal use in perfumery.

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References

- 1. Frontiers | Structure-odor relationships of linalool, linalyl acetate and their corresponding oxygenated derivatives [frontiersin.org]
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